

# Personal protective equipment for handling Boc-Met(O2)-OH

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## Compound of Interest

Compound Name: *Boc-Met(O2)-OH*

Cat. No.: *B558267*

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## Essential Safety and Handling Guide for Boc-Met(O2)-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Boc-Met(O2)-OH** (CAS 60280-45-7), a sulfone derivative of Boc-protected methionine. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Immediate Safety Precautions

**Boc-Met(O2)-OH** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[[1](#)]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[[1](#)]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[[1](#)]

In the event of exposure, follow these first aid measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.  
[\[1\]](#)[\[2\]](#)
- After skin contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#)[\[2\]](#)  
Remove contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation persists, get medical advice/attention.[\[1\]](#)
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After swallowing: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#) Seek medical attention if you feel unwell.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the essential PPE for handling **Boc-Met(O2)-OH**.

PPE Category	Recommended Equipment	Key Considerations
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	Standard nitrile gloves may not offer sufficient protection against sulfoxides and sulfones which can enhance skin penetration. Always inspect gloves for tears or holes before use.
Eye Protection	Chemical safety goggles.	Must be worn at all times when handling the solid or solutions.
Face Protection	Face shield.	Recommended when there is a risk of splashing or dust generation.
Body Protection	A fully buttoned lab coat.	Provides a barrier against accidental spills.
Respiratory Protection	NIOSH-approved respirator with a particulate filter (e.g., N95) or an organic vapor cartridge with a particulate pre-filter.	Required when handling the powder outside of a certified chemical fume hood or when engineering controls are not sufficient to minimize airborne exposure.

## Operational Plan: A Step-by-Step Guide to Safely Handling Boc-Met(O<sub>2</sub>)-OH

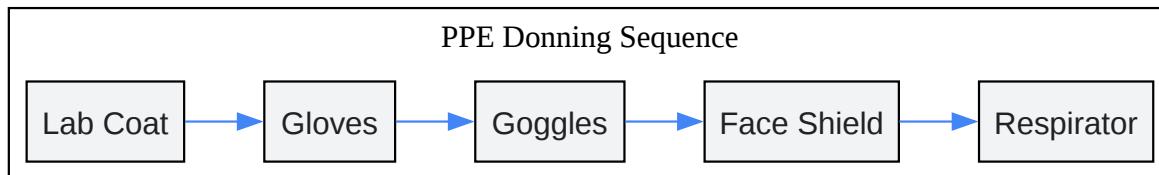
Adherence to a standardized operational workflow is crucial for minimizing risks.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Have a chemical spill kit readily available.

## 2. Donning PPE:

- Follow the correct sequence for putting on PPE to ensure maximum protection.



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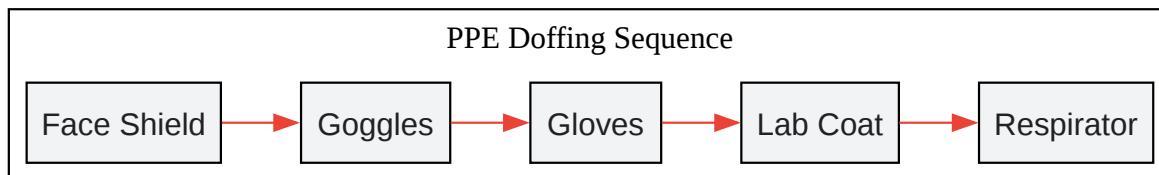
*Figure 1. Recommended sequence for donning Personal Protective Equipment.*

## 3. Handling the Compound:

- Weighing: If possible, weigh the solid material inside a fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Handling: Avoid all personal contact, including inhalation of dust or aerosols.<sup>[3]</sup> Do not eat, drink, or smoke in the laboratory.

## 4. Doffing PPE:

- The removal of PPE should be done carefully to prevent contamination of the skin and clothing.



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*Figure 2. Recommended sequence for doffing Personal Protective Equipment.*

## 5. Hand Washing:

- Thoroughly wash hands with soap and water after removing gloves and before leaving the laboratory.

## Disposal Plan

Proper disposal of **Boc-Met(O2)-OH** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **Boc-Met(O2)-OH** should be disposed of as chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Boc-Met(O2)-OH**, such as pipette tips, gloves, and absorbent paper, should be considered contaminated and disposed of as chemical waste.<sup>[4]</sup>
- Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as chemical waste. The empty, rinsed container can then be disposed of according to your institution's guidelines.
- Professional Disposal: All chemical waste should be collected in a properly labeled, sealed container and disposed of through a licensed professional waste disposal service.<sup>[4]</sup> Do not dispose of down the drain or in the regular trash.

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